

Sodium 2,4-Dichlorobenzene-1-Sulfinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: sodium 2,4-dichlorobenzene-1-sulfinate

Cat. No.: B1324576

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This technical guide provides an in-depth overview of **sodium 2,4-dichlorobenzene-1-sulfinate**, a versatile chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document covers the commercial availability, key chemical properties, and potential synthetic applications of this compound.

Commercial Availability and Supplier Information

Sodium 2,4-dichlorobenzene-1-sulfinate (CAS Number: 1233520-90-5) is commercially available from various chemical suppliers, primarily as a building block for organic synthesis.^[1]^[2] It is typically supplied as a solid with a purity of 95% or greater. The table below summarizes the available data from listed suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
Biosynth (via CymitQuimica)	1233520-90-5	C ₆ H ₃ Cl ₂ NaO ₂ S	233.05 g/mol	Min. 95%	50mg, 500mg

Physicochemical Properties

The fundamental properties of **sodium 2,4-dichlorobenzene-1-sulfinate** are detailed below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
IUPAC Name	sodium;2,4-dichlorobenzenesulfinate
Molecular Formula	C ₆ H ₃ Cl ₂ NaO ₂ S
Molecular Weight	233.05 g/mol [1][2]
Appearance	Solid (form may vary by supplier)
Purity	≥ 95%[1][2]

Synthetic Applications and Experimental Protocols

Sodium 2,4-dichlorobenzene-1-sulfinate is a member of the sodium sulfinate family of reagents, which are highly valued in organic synthesis for their ability to form carbon-sulfur, nitrogen-sulfur, and sulfur-sulfur bonds.[3][4] These compounds can act as versatile precursors to sulfones, sulfonamides, and thiosulfonates, which are important structural motifs in many pharmaceutical compounds.[3]

While specific experimental protocols for **sodium 2,4-dichlorobenzene-1-sulfinate** are not readily available in the surveyed literature, a general procedure for the synthesis of sulfonamides from a sodium aryl sulfinate is provided below as a representative example of its potential application.

Representative Experimental Protocol: Synthesis of an N-Aryl Sulfonamide

This protocol is a generalized procedure based on established methods for the coupling of sodium aryl sulfinate with amines and should be adapted and optimized for specific substrates.

Objective: To synthesize an N-aryl sulfonamide via the coupling of **sodium 2,4-dichlorobenzene-1-sulfinate** with a primary or secondary amine.

Materials:

- **Sodium 2,4-dichlorobenzene-1-sulfinate**
- A primary or secondary amine (e.g., aniline, morpholine)
- Tetrabutylammonium iodide (TBAI) or a similar catalyst
- An oxidizing agent (e.g., molecular iodine, Oxone®)
- An appropriate solvent (e.g., Dichloromethane (DCM), Acetonitrile (MeCN))
- Standard laboratory glassware and stirring equipment
- Purification apparatus (e.g., silica gel for column chromatography)

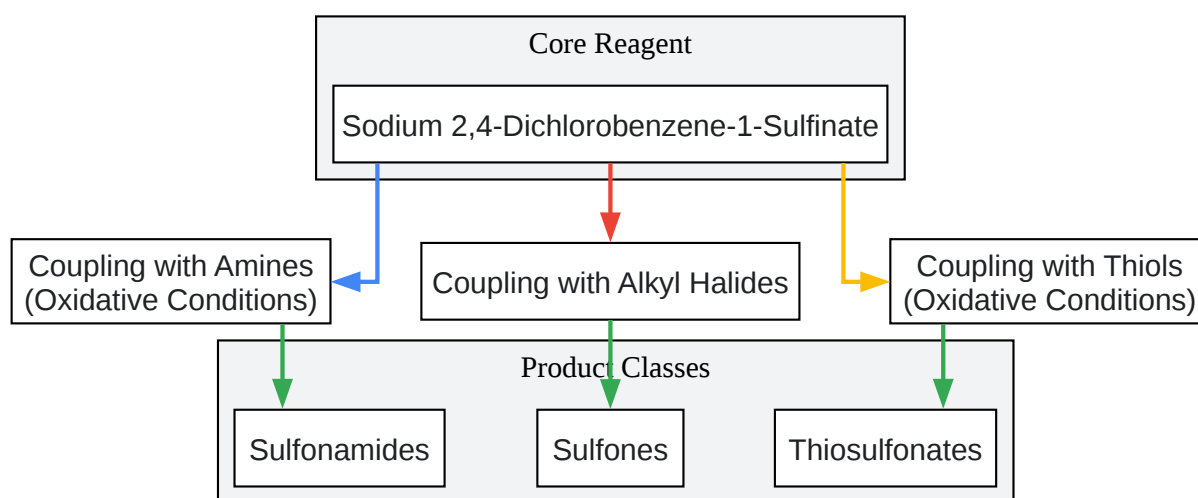
Procedure:

- To a round-bottom flask, add the amine (1.0 eq), **sodium 2,4-dichlorobenzene-1-sulfinate** (1.2 eq), and TBAI (0.1 eq).
- Add the solvent (e.g., DCM) to the flask to achieve a suitable concentration.
- Stir the mixture at room temperature.
- Add the oxidizing agent portion-wise over a period of 10-15 minutes.
- Allow the reaction to stir at room temperature for 2-24 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Extract the aqueous layer with the organic solvent (e.g., DCM).

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired sulfonamide.

Key Synthetic Transformations

Sodium aryl sulfinates are valuable intermediates due to their ability to participate in a variety of chemical reactions. The diagram below illustrates the central role of **sodium 2,4-dichlorobenzene-1-sulfinate** as a precursor to other important sulfur-containing organic compounds. This demonstrates its utility as a versatile building block in the synthesis of complex molecules.



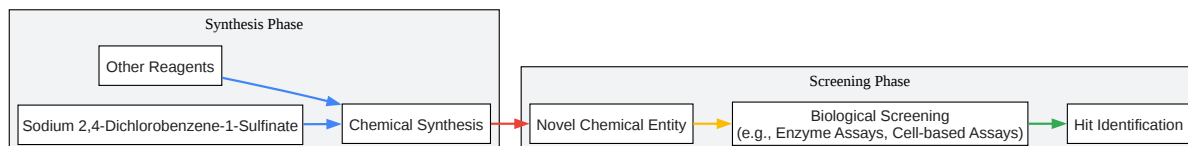
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Synthetic utility of **sodium 2,4-dichlorobenzene-1-sulfinate**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available data to suggest that **sodium 2,4-dichlorobenzene-1-sulfinate** has any defined biological activity or a role in specific signaling pathways. Its primary application, as indicated by its commercial availability, is as a reagent in chemical synthesis.[1]

Researchers may use this compound to synthesize novel molecules that could then be screened for biological activity in drug discovery programs. The workflow for such a process is depicted below.



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Workflow from building block to biological screening.

Safety Information

Detailed safety information, including hazard classifications and handling precautions, should be obtained from the Safety Data Sheet (SDS) provided by the supplier. As a general precaution for a laboratory chemical of this type, appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Sodium 2,4-dichlorobenzene-1-sulfinate is a commercially available chemical reagent with significant potential as a building block in organic and medicinal chemistry. While direct biological applications have not been reported, its utility in the synthesis of sulfones, sulfonamides, and other sulfur-containing compounds makes it a valuable tool for researchers engaged in the design and synthesis of novel molecules for drug discovery and development.

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